

# Griseofulvin-13C d3 isotope purity assessment

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**Compound Focus:** Griseofulvin-13C,d3

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## Compound Overview & Key Specifications

**Griseofulvin-13C,d3** is a stable isotope-labeled analog of the antifungal drug Griseofulvin, intended for use as an internal standard in quantitative analysis like GC-MS or LC-MS [1] [2] [3].

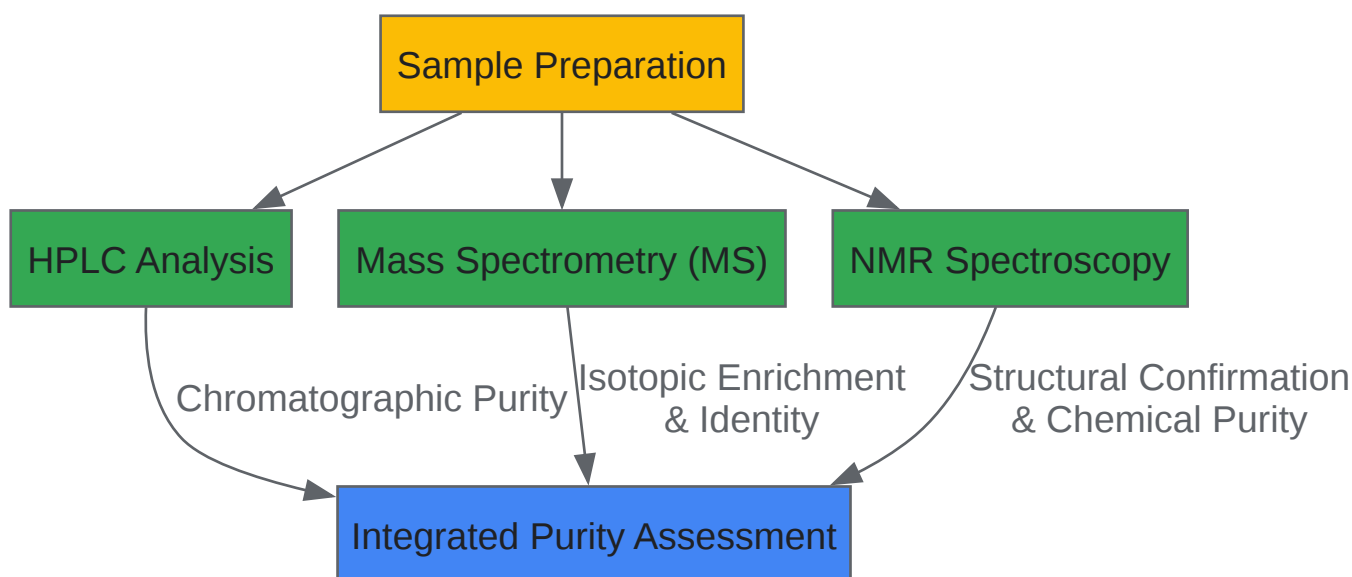
The table below summarizes its fundamental technical data:

Property	Description
Molecular Formula	$C_{16}^{(13}C)H_{14}D_3ClO_6$ [1] [2]
Molecular Weight	356.78 g/mol [1] [2]
Unlabeled CAS No.	126-07-8 [1] [4]
Labeled CAS No.	1329612-29-4 [2]
Intended Application	Internal standard for quantitative analysis (NMR, GC-MS, LC-MS) and tracer in drug metabolism/pharmacokinetic studies [1] [2] [3]
Purity (HPLC)	Not less than 90% [3]

Property	Description
Storage Condition	Store at 2-8°C for long-term stability [3]

## Purity Assessment & Analytical Methodologies

A purity of "**not less than 90%**" has been specified by one supplier [3]. To assess purity, you can employ the following standard methodologies. The workflow for a comprehensive assessment typically involves a combination of these techniques:



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## High-Performance Liquid Chromatography (HPLC)

- **Purpose:** To determine chromatographic purity and identify any organic impurities from the synthesis process or degradation.
- **Protocol:**
  - **Column:** Use a reversed-phase C18 column.
  - **Mobile Phase:** Employ a gradient elution with water and acetonitrile.
  - **Detection:** Utilize a UV detector. The absorption characteristics of the unlabeled Griseofulvin can guide wavelength selection.

- **Analysis:** The main peak area corresponding to **Griseofulvin-13C,d3** should constitute not less than 90% of the total peak area [3].

## Mass Spectrometry (MS)

- **Purpose:** To confirm the identity of the compound and verify its isotopic enrichment.
- **Protocol:**
  - **Ionization:** Use soft ionization techniques like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
  - **Analysis:**
    - Confirm the molecular ion peak at  $m/z$  356.78 for the labeled compound [ $C_{16}^{(13}C)H_{14}D_3ClO_6$ ] and the absence of a significant peak at  $m/z$  352.77 for the unlabeled Griseofulvin ( $C_{17}H_{17}ClO_6$ ) [4].
    - The abundance of the labeled ion should be consistent with the stated isotopic purity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Purpose:** To provide structural confirmation and assess chemical and isotopic purity.
- **Protocol:**
  - **Solvent:** Use an appropriate deuterated solvent (e.g., Deuterated Chloroform,  $CDCl_3$ ).
  - **Analysis:**
    - **$^{13}C$ -NMR:** The specific carbon atom labeled with  $^{13}C$  will appear as a distinct, enhanced singlet, while the corresponding signal in the unlabeled compound will be a doublet due to  $^{13}C$ - $^1H$  coupling.
    - **$^2H$ -NMR (if accessible):** Can directly detect the presence of deuterium at the specified positions.

## Troubleshooting Guide

Here are solutions to common issues researchers might face when working with **Griseofulvin-13C,d3**.

Problem	Possible Cause	Solution & Prevention
Low MS Signal/High Background	Incorrect tuning/calibration for higher MW; Co-eluting impurities; Ion suppression.	Tune MS for $m/z$ ~357; Optimize LC method for better separation; Use stable-labeled IS to correct for suppression [1] [3].
Inconsistent Analytical Results	Degradation of compound; Inaccurate preparation of standards.	Adhere to 2-8°C storage [3]; Use calibrated equipment; Prepare fresh standard solutions.
Unexpected NMR Peaks	Incomplete isotopic enrichment; Chemical impurities; Solvent/residual water peaks.	Compare spectrum with unlabeled standard; Ensure proper sample preparation; Account for solvent peaks.
Poor Chromatography	Column degradation; Inappropriate mobile phase; Sample solvent mismatch.	Condition/change HPLC column; Optimize mobile phase pH/organic ratio; Ensure sample solvent matches initial mobile phase strength.

## Frequently Asked Questions (FAQs)

**Q1: What is the primary research application of Griseofulvin-13C,d3?** It is primarily used as an **internal standard** for the precise quantification of unlabeled Griseofulvin in biological samples using GC-MS or LC-MS. Its isotopic label allows it to be distinguished from the analyte, correcting for matrix effects and instrument variability [1] [2] [3].

**Q2: How should I store this compound to ensure its stability?** For long-term stability, the compound should be **stored in a refrigerator at 2-8°C** [3]. Always keep the container tightly sealed and protected from light and moisture.

**Q3: The molecular weight in my analysis is different from the theoretical value. Why?** The theoretical molecular weight (356.78 g/mol) is for the fully labeled species [1] [2]. A slight mass discrepancy in your MS data could indicate the presence of unlabeled Griseofulvin (352.77 g/mol) or other isotopic variants due to incomplete enrichment during synthesis. Check the certificate of analysis for the specified isotopic purity.

**Q4: Can this labeled compound be used in biological activity assays?** No. **Griseofulvin-13C,d3** is intended for **research use only** as a tracer or internal standard and is **not intended for diagnostic or therapeutic use** [1]. Its biological activity is expected to be identical to the unlabeled drug, but it should not be used to treat infections.

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## References

1. - Griseofulvin , 13 | CAS 126-07-8 (unlabeled) | SCBT - Santa Cruz... C d 3 [sibt.com]
2. Griseofulvin-13C,d3 | Stable Isotope [medchemexpress.com]
3. | CAS No. 1329612-29-4 | Clearsynth Griseofulvin 13 C D 3 [clearsynth.com]
4. : Uses, Interactions, Mechanism of... | DrugBank Online Griseofulvin [go.drugbank.com]

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